

safety and handling precautions for 4-bromo-1,3-dimethyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-bromo-1,3-dimethyl-1H-pyrazole

Cat. No.: B1282026

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An In-depth Technical Guide to the Safety and Handling of **4-bromo-1,3-dimethyl-1H-pyrazole**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **4-bromo-1,3-dimethyl-1H-pyrazole**. The following sections detail the potential hazards, proper handling procedures, emergency response, and physical and chemical properties of this compound.

Chemical Identification

Identifier	Value
IUPAC Name	4-bromo-1,3-dimethylpyrazole[1]
Synonyms	4-bromo-1,3-dimethyl-1H-pyrazole[1]
CAS Number	5775-82-6[1]
Molecular Formula	C ₅ H ₇ BrN ₂ [1]
Molecular Weight	175.03 g/mol [1]
Structure	(Image of the chemical structure of 4-bromo-1,3-dimethyl-1H-pyrazole)
InChI Key	UESOBPUTZLYSGI-UHFFFAOYSA-N

Hazard Identification

Signal Word: Danger

GHS Hazard Classifications:

Classification	Category	Source
Skin Corrosion/Irritation	2	[1]
Serious Eye Damage/Eye Irritation	1	[1]
Specific target organ toxicity — single exposure (Respiratory system)	3	[1]

Hazard Statements (H-Codes):

- H315: Causes skin irritation.[\[1\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements (P-Codes): A selection of key precautionary statements includes:

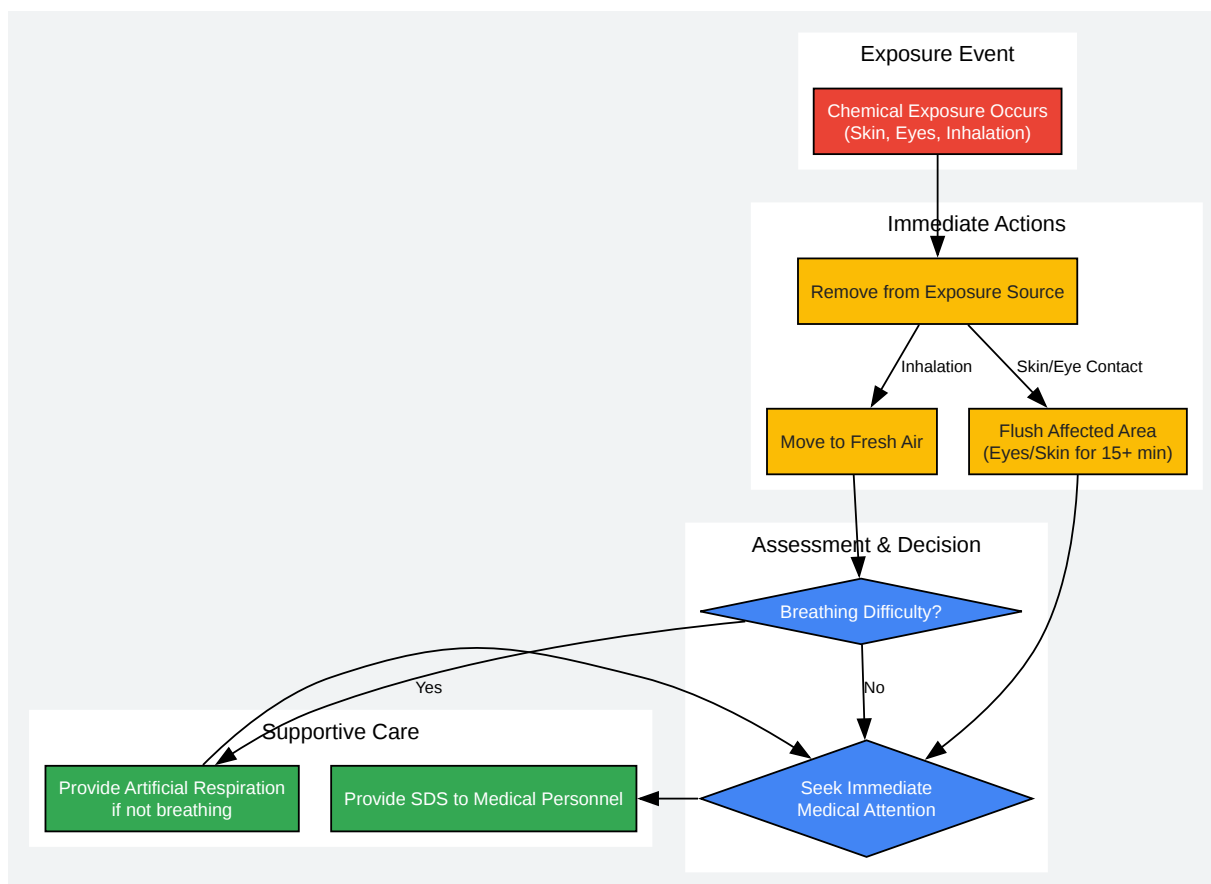
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)[\[2\]](#)
- P264: Wash skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- P271: Use only outdoors or in a well-ventilated area.[\[1\]](#)[\[2\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[2\]](#)
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[2\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[\[2\]](#)

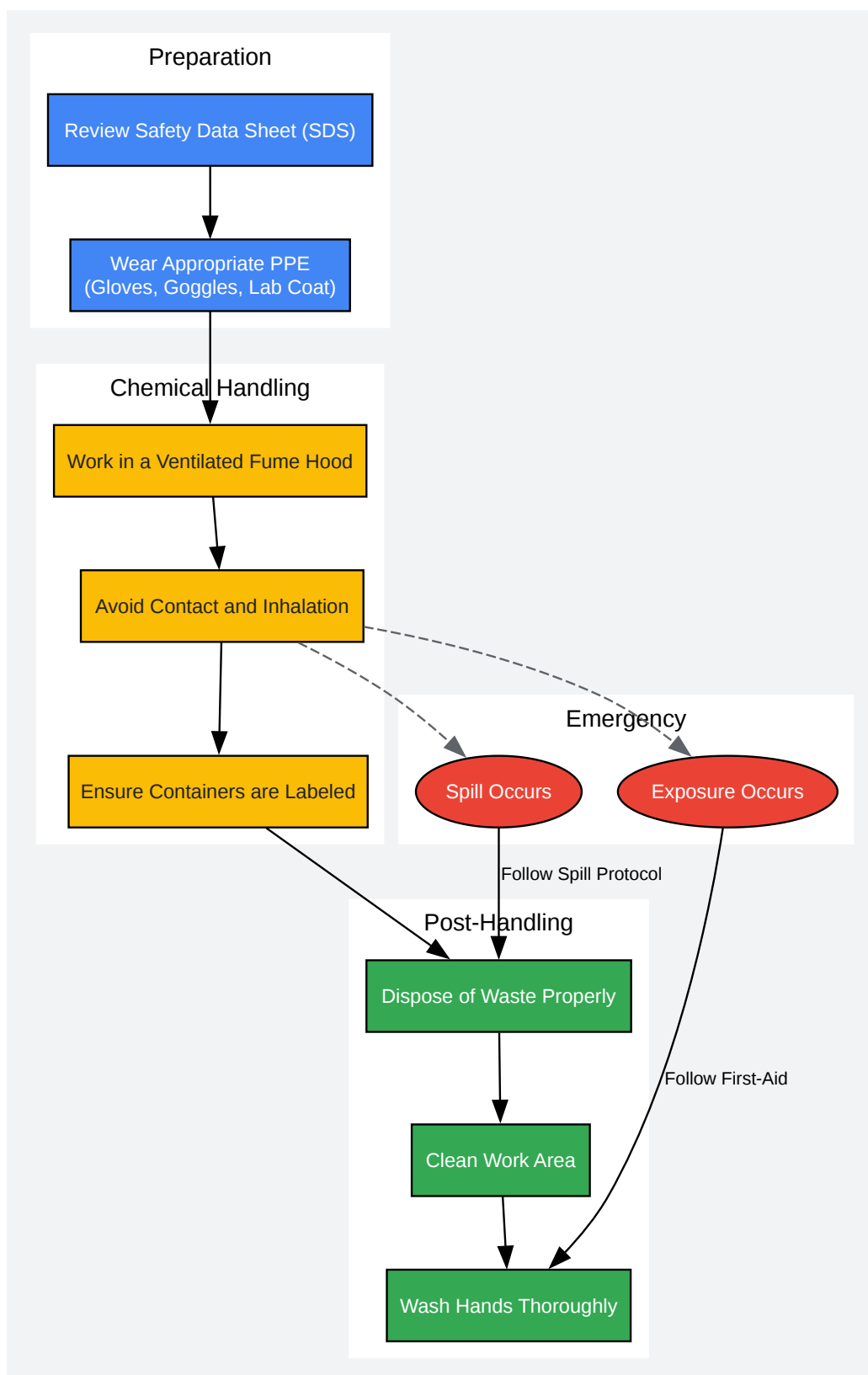
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

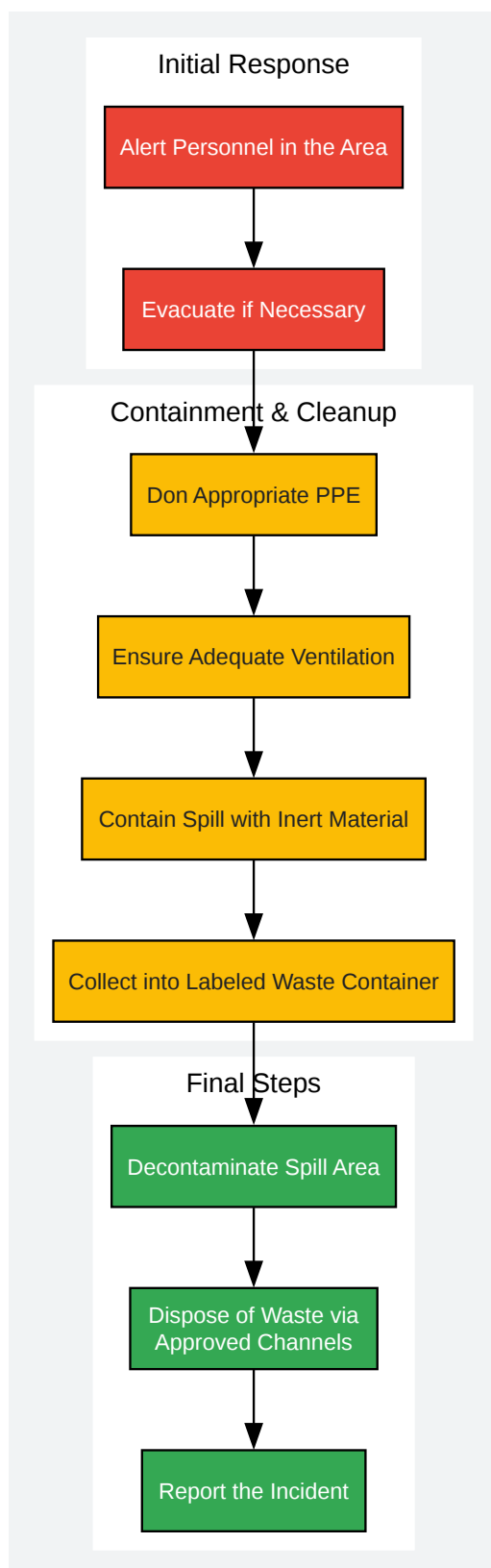
First-Aid Measures

Immediate medical attention is required in case of exposure.

- Eye Contact: Immediately flush open eyes with plenty of running water for at least 15 minutes, also under the eyelids.[2][3] Immediately seek medical attention.
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2][3] If skin irritation persists, call a physician.
- Inhalation: Move the person to fresh air.[2][3] If breathing is difficult or stops, give artificial respiration.[2][3] Obtain medical aid.
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3] Do not induce vomiting.[4] Call a physician or poison control center immediately.







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- To cite this document: BenchChem. [safety and handling precautions for 4-bromo-1,3-dimethyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282026#safety-and-handling-precautions-for-4-bromo-1-3-dimethyl-1h-pyrazole]

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com